

An In-depth Technical Guide on the Physical Properties of Benzal Diacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzal diacetate

Cat. No.: B1266101

[Get Quote](#)

This technical guide provides a comprehensive overview of the melting and boiling points of **Benzal diacetate** (also known as Benzylidene diacetate), targeted towards researchers, scientists, and professionals in drug development. This document presents quantitative data in a structured format, details relevant experimental protocols, and includes a logical workflow diagram for its synthesis and purification.

Physical Properties of Benzal Diacetate

Benzal diacetate is a white crystalline solid at room temperature.^[1] Its physical properties, particularly its melting and boiling points, are crucial for its characterization, purification, and application in various synthetic processes.

The melting and boiling points of **Benzal diacetate**, as reported in the literature, are summarized in the table below for clear comparison.

Physical Property	Value	Conditions
Melting Point	44-46 °C	Atmospheric Pressure
45 °C	Atmospheric Pressure	
46 °C	Atmospheric Pressure ^[2]	
Boiling Point	154 °C	20 mmHg ^{[1][2][3][4][5][6]}
220 °C	Atmospheric Pressure ^[3]	

Experimental Protocols

Detailed methodologies for the determination of the melting and boiling points of **Benzal diacetate** are outlined below. These protocols are standard procedures in organic chemistry for the characterization of crystalline solids.

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically lowers and broadens the melting point range.^{[7][8]}

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)^{[7][8]}
- Capillary tubes (sealed at one end)^{[7][9]}
- Mortar and pestle^{[7][9]}
- Spatula
- Thermometer

Procedure:

- Sample Preparation: A small amount of **Benzal diacetate** is finely ground into a powder using a clean, dry mortar and pestle.^{[7][9]}
- Capillary Tube Loading: The powdered sample is packed into a capillary tube to a height of 2-3 mm.^[8] The tube is then tapped gently to ensure the sample is compact at the bottom.^[9]
- Melting Point Measurement (Rough Estimate): The capillary tube is placed in the heating block of the melting point apparatus. The temperature is increased at a rapid rate (e.g., 5-10 °C per minute) to obtain an approximate melting range.^[8]
- Melting Point Measurement (Accurate Determination): The apparatus is allowed to cool to at least 20 °C below the estimated melting point.^[8] A fresh sample is used, and the temperature is raised slowly, at a rate of approximately 2 °C per minute, through the expected melting range.^{[8][9]}

- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range, and the temperature at which the entire solid has turned into a clear liquid is recorded as the end of the range.^{[7][8]}

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. For compounds that may decompose at their atmospheric boiling point, the boiling point is often determined at a reduced pressure (vacuum).

Apparatus:

- Distillation apparatus (e.g., short-path distillation setup)
- Round-bottom flask
- Condenser
- Receiving flask
- Thermometer
- Vacuum pump and manometer
- Heating mantle

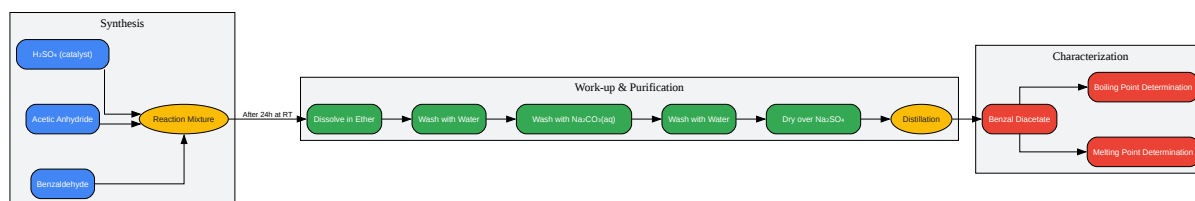
Procedure:

- **Apparatus Setup:** A short-path distillation apparatus is assembled. The **Benzal diacetate** sample is placed in the round-bottom flask.
- **Vacuum Application:** The system is connected to a vacuum pump, and the pressure is reduced to the desired level (e.g., 20 mmHg), as measured by a manometer.
- **Heating:** The sample is heated gently using a heating mantle.
- **Boiling Point Observation:** The temperature is slowly increased until the liquid begins to boil and a steady stream of distillate is collected in the receiving flask.

- Data Recording: The temperature at which the liquid boils and distills at the recorded pressure is the boiling point under reduced pressure.

Synthesis and Purification Workflow

Benzal diacetate can be synthesized by the reaction of benzaldehyde with acetic anhydride, catalyzed by an acid. The following diagram illustrates the workflow for its synthesis, purification, and characterization.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of **Benzal diacetate**.

This workflow diagram outlines the key steps in the preparation of **Benzal diacetate**, starting from the reactants, proceeding through the reaction and purification stages, and concluding with the characterization of the final product by determining its melting and boiling points.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. prepchem.com [prepchem.com]
- 3. Buy Benzal diacetate | 581-55-5 [smolecule.com]
- 4. BENZAL DIACETATE CAS#: 581-55-5 [m.chemicalbook.com]
- 5. Page loading... [guidechem.com]

- 6. BENZAL DIACETATE price,buy BENZAL DIACETATE - chemicalbook [chemicalbook.com]
- 7. almaaqal.edu.iq [almaaqal.edu.iq]
- 8. community.wvu.edu [community.wvu.edu]
- 9. jan.ucc.nau.edu [jan.ucc.nau.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Physical Properties of Benzal Diacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266101#melting-point-and-boiling-point-of-benzal-diacetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com